2-Chloro-1-(2,4-diaminophenyl)ethanone: Chemical Properties & Synthetic Utility[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-1-(2,4-diaminophenyl)ethanone*
CAS No.:	*163595-54-8*
Cat. No.:	*B067541*

Get Quote

Executive Summary

2-Chloro-1-(2,4-diaminophenyl)ethanone ($C_8H_9ClN_2O$) is a highly reactive, bifunctional building block primarily utilized in the synthesis of nitrogen-containing heterocycles.[1] Characterized by an electron-rich aromatic ring (due to two amino groups) coupled with a reactive electrophilic side chain (α-chloro ketone), this compound serves as a transient scaffold or in situ intermediate.[1] It is critical in the development of 2-substituted indoles, benzimidazoles, and imidazopyridines, often serving as a key pharmacophore precursor in antiviral and kinase inhibitor discovery.[1]

Due to the high propensity for intramolecular cyclization between the ortho-amino group and the α-carbon, the free base is kinetically unstable.[1] Consequently, it is typically handled as a salt (e.g., dihydrochloride) or generated in situ from protected precursors.

Part 1: Chemical Identity & Physicochemical Properties[1]

© 2026 BenchChem. All rights reserved.

Molecular Structure & Nomenclature[1]

- IUPAC Name: 2-Chloro-1-(2,4-diaminophenyl)ethan-1-one[1]
- Common Synonyms: 2,4-Diaminophenacyl chloride; ω-Chloro-2,4-diaminoacetophenone.[1]
- Molecular Formula: $C_8H_9ClN_2O$[1]
- Molecular Weight: 184.62 g/mol [1]

Predicted Physicochemical Data

Note: As the free base is unstable, values are predicted based on structural analogs (e.g., 2,4-dichloro and 2,4-dihydroxy variants).[1]

Property	Value (Predicted)	Context
Physical State	Solid (Crystalline)	Likely isolated as a HCl salt (yellow/brown powder).[1]
Melting Point	>150 °C (Decomp.)	Decomposition typically involves polymerization or cyclization.[1]
pKa (NH_2)	~4.5 - 5.0	The ketone is electron-withdrawing, lowering the basicity of the ortho-amine.[1]
LogP	0.8 - 1.2	Moderate lipophilicity; soluble in polar organic solvents (DMSO, DMF).[1]
Solubility	Low in water (free base)	High in acidic media (protonated form).

Stability Profile

The compound exhibits "Ambivalent Reactivity":

- Nucleophilic Core: The C2 and C4 amino groups are strong nucleophiles.[1]

© 2026 BenchChem. All rights reserved.

- Electrophilic Tail: The α-chloro ketone (phenacyl chloride) moiety is a potent alkylating agent.[1]
- Self-Destruction Mode: In neutral or basic solution, the ortho-amino group (C2-NH_2) rapidly attacks the α-methylene carbon (CH_2Cl), leading to the formation of 3-indolinone or quinoxaline derivatives.[1] Storage as the dihydrochloride salt at -20°C is mandatory.

Part 2: Synthesis & Generation Protocols

Direct Friedel-Crafts acylation of m-phenylenediamine with chloroacetyl chloride is not feasible due to catalyst poisoning (amine-Lewis acid complexation) and multiple acylation sites.[1] Two authoritative routes are established:

Route A: The Sugasawa Reaction (Boron-Mediated)

This method utilizes boron trichloride (BCl_3) to facilitate ortho-selective acylation of anilines.[1] The boron coordinates with the amine and the nitrile/chloride, directing the acyl group to the ortho position.

Protocol:

- Reagents: 2,4-Diaminobenzene (protected as N,N'-diacetyl derivative), BCl_3 (1.1 eq), Chloroacetonitrile (1.2 eq), $AlCl_3$.
- Solvent: 1,2-Dichloroethane or Toluene.[1]
- Conditions: Reflux for 4–6 hours.
- Hydrolysis: Acidic hydrolysis (2N HCl) removes the acetyl protecting groups and hydrolyzes the imine intermediate to the ketone.
- Isolation: Isolate immediately as the hydrochloride salt to prevent cyclization.

Route B: Reduction of Nitro Precursors (High Integrity)

This is the preferred industrial route due to better control over the final reactive species.

Step-by-Step Methodology:

© 2026 BenchChem. All rights reserved.

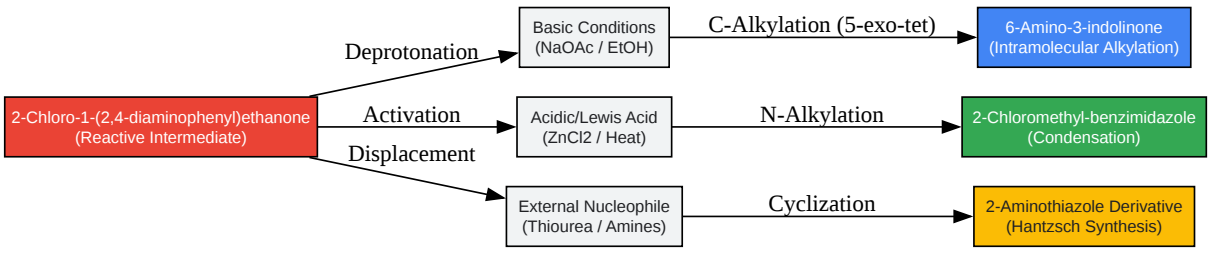
- Starting Material:2-Chloro-1-(2,4-dinitrophenyl)ethanone.
  - Synthesis: Nitration of 2-chloroacetophenone or chloroacetylation of m-dinitrobenzene (requires activation).[1]
- Selective Reduction:
  - Catalyst: Stannous Chloride ($SnCl_2$) in EtOH/HCl or Iron/Acetic Acid. Avoid catalytic hydrogenation (Pd/C) to prevent dechlorination of the α-chloro group.[1]
  - Temperature: 0°C to Room Temperature (controlled exotherm).
- Work-up:
  - Filter catalyst.[1]
  - Concentrate filtrate under reduced pressure.[1][2]
  - Precipitate the dihydrochloride salt by adding Et_2O/HCl.[1]

Part 3: Reactivity & Mechanistic Pathways[1]

The utility of **2-Chloro-1-(2,4-diaminophenyl)ethanone** lies in its programmable cyclization pathways.[1]

Diagram: Divergent Cyclization Pathways

The following Graphviz diagram illustrates how reaction conditions dictate the final heterocyclic scaffold.



Click to download full resolution via product page

Caption: Divergent synthesis pathways. Basic conditions favor indole formation via C-alkylation, while external nucleophiles yield thiazoles.[1]

Key Reaction: The Hantzsch Thiazole Synthesis

When reacted with thioamides or thioureas, the α-chloro ketone moiety undergoes condensation to form thiazoles, preserving the aniline functionality for further drug derivatization.

- Mechanism: Nucleophilic attack of sulfur on the α-carbon

  elimination of HCl

  dehydration.[1]

- Application: Synthesis of kinase inhibitors targeting the ATP-binding pocket.[1]

Part 4: Applications in Drug Development[1]

Antiviral Scaffolds (HCV/HIV)

The 2,4-diaminophenyl moiety is a privileged structure in non-nucleoside inhibitors. The α-chloro ketone allows for the attachment of lipophilic tails or solubilizing groups.[1]

- Target: HCV NS5B Polymerase.[1]

- Role: The scaffold mimics the hydrogen-bonding pattern of nucleobases while the ketone provides a rigid linker.[1]

HDAC Inhibitors

Derivatives of this compound are explored as histone deacetylase (HDAC) inhibitors.[3] The ortho-amino group serves as a "cap" or "linker" region, often cyclized to form a benzamide-like zinc-binding group.[1]

Self-Validating Protocol: Purity Check

To verify the integrity of the intermediate before use in critical steps:

© 2026 BenchChem. All rights reserved.

- TLC System: Ethyl Acetate:Hexane (1:1).
  - Observation: The starting material (salt) stays at baseline; the free base (if stable) runs at Rf ~0.4.
  - Warning: Appearance of a new spot at Rf ~0.6 indicates cyclization to the indole.
- Derivatization Test: React a small aliquot with acetone. Formation of a Schiff base confirms the presence of free primary amines.

Part 5: Safety & Handling

- Hazard Class:Lachrymator / Vesicant.[1]
- Mechanism of Toxicity: Potent alkylator of DNA and proteins (cysteine residues).
- PPE: Double nitrile gloves, face shield, and chemical fume hood are mandatory.
- Decontamination: Quench spills with 10% aqueous ammonia or sodium thiosulfate solution to destroy the alkylating potential.[1]

References

- Sugasawa, T., et al. (1978). "Specific Ortho-Acylation of Anilines." Journal of the American Chemical Society.
- BenchChem Technical Support. (2025). "Synthesis and Handling of alpha-Haloacetophenones." BenchChem Application Notes.
- Podlech, J. (2010). "Indole Synthesis via alpha-Halo Ketones." Science of Synthesis.[1]
- NTP Chemical Repository. (1992).[1] "Safety Data for Phenylenediamine Derivatives." National Toxicology Program.[1]
- ResearchGate Archives. (2017). "Facile Amidation of Chloroacetyl Chloride." International Journal of ChemTech Research.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Chloro-M-phenylenediamine | C6H7ClN2 | CID 21209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. Frontiers | Discovery of N-(2-Aminophenyl)-4-(bis(2-chloroethyl)amino)Benzamide as a Potent Histone Deacetylase Inhibitor [frontiersin.org]
- To cite this document: BenchChem. [2-Chloro-1-(2,4-diaminophenyl)ethanone: Chemical Properties & Synthetic Utility[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067541/docs#2-chloro-1-2-4-diaminophenyl-ethanone-chemical-properties-synthetic-utility-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.